

Optical and mechanical characteristics of LBO crystals

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Compound of Interest

Compound Name: *Lithium triborate*

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An In-depth Technical Guide to the Optical and Mechanical Characteristics of **Lithium Triborate** (LBO) Crystals

Introduction

Lithium triborate (LiB_3O_5 , or LBO) is a highly versatile and widely utilized nonlinear optical crystal. Since its development in 1989, it has become a crucial component in a variety of laser applications due to its unique combination of advantageous optical and mechanical properties. LBO is particularly noted for its wide transparency range, high damage threshold, and favorable phase-matching characteristics, making it suitable for frequency conversion of high-power lasers. This guide provides a detailed overview of the key optical and mechanical properties of LBO, along with the experimental methodologies used to characterize them, for researchers and scientists in the fields of optics, photonics, and materials science.

Optical Properties

The optical characteristics of LBO are central to its utility in nonlinear optical applications. These properties include its refractive indices, nonlinear optical coefficients, phase-matching capabilities, and laser-induced damage threshold.

Refractive Indices and Sellmeier Equations

The refractive indices of LBO are crucial for determining its phase-matching properties. They are wavelength-dependent and can be calculated using the Sellmeier equations. The following table summarizes the refractive indices at various common wavelengths.

Wavelength (nm)	n _x	n _y	n _z
1064	1.5656	1.6055	1.6111
532	1.5799	1.6212	1.6273
355	1.6033	1.6479	1.6548
266	1.6315	1.6789	1.6865

Note: These are approximate values, and the exact refractive indices can be calculated using the Sellmeier equations for specific wavelengths.

Nonlinear Optical (NLO) Coefficients

LBO's efficiency in frequency conversion is determined by its nonlinear optical coefficients. The effective NLO coefficient depends on the phase-matching angle. The principal NLO coefficients are provided in the table below.

Coefficient	Value (pm/V)
d ₃₁	1.05
d ₃₂	-0.98
d ₃₃	0.05

Phase-Matching Properties

LBO can achieve both Type I and Type II phase-matching for second-harmonic generation (SHG) and third-harmonic generation (THG) of commonly used lasers like Nd:YAG. Its wide acceptance angle and small walk-off angle are significant advantages.

Process	Laser Wavelength (nm)	Phase-Matching Angle (°)
SHG (Type I)	1064	$\theta = 90$, $\varphi = 11.4$
SHG (Type II)	1064	$\theta = 90$, $\varphi = 20.3$
THG (Type I)	1064 + 532	$\theta = 90$, $\varphi = 37.5$

Laser-Induced Damage Threshold (LIDT)

A key advantage of LBO is its remarkably high laser-induced damage threshold, which allows it to handle high-power laser beams.

Laser Wavelength (nm)	Pulse Duration	LIDT (GW/cm ²)
1064	1.3 ns	18.9
1053	1.0 ns	25
532	0.1 ns	15

Mechanical and Thermal Properties

The mechanical and thermal robustness of LBO contributes to its reliability and longevity in various operational environments.

Mechanical Properties

LBO is a relatively hard and chemically stable crystal. It is also non-hygroscopic, meaning it does not absorb moisture from the air, which simplifies its handling and storage.

Property	Value
Mohs Hardness	6
Density	2.47 g/cm ³
Hygroscopic Susceptibility	Non-hygroscopic

Thermal Properties

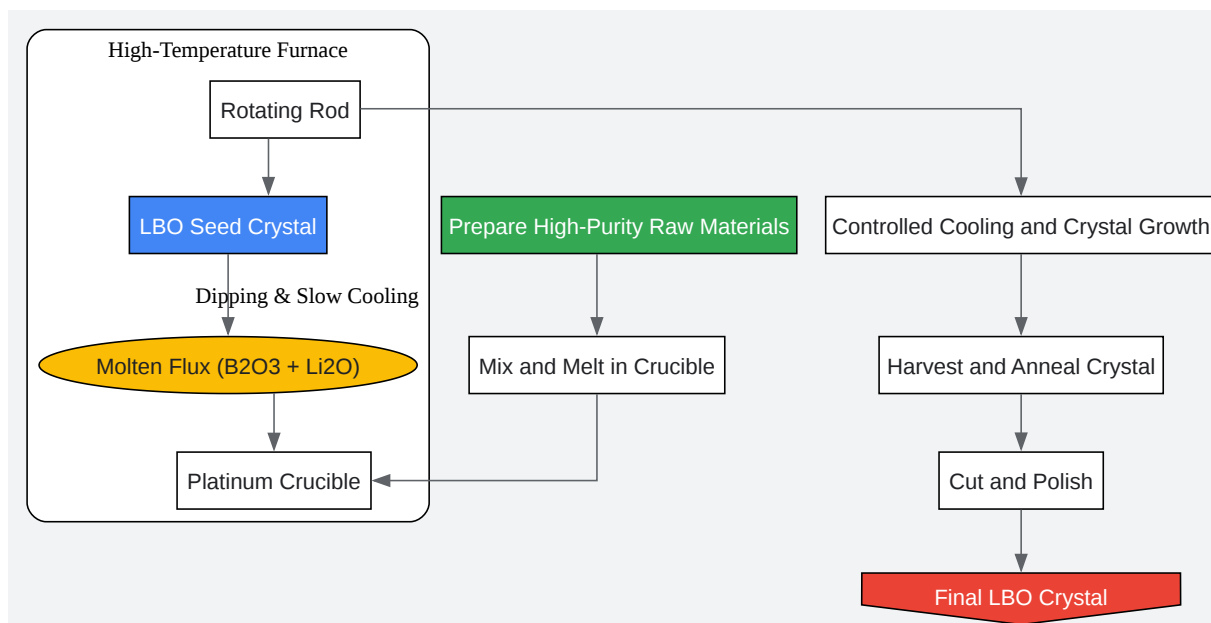
LBO exhibits good thermal properties, including relatively high thermal conductivity and low thermal expansion coefficients, which are important for high-power applications where thermal lensing can be an issue.

Property	Value
Thermal Conductivity (at 25°C)	3.5 W/(m·K)
Thermal Expansion Coefficient (α_x)	$10.8 \times 10^{-5} /K$
Thermal Expansion Coefficient (α_y)	$-8.8 \times 10^{-5} /K$
Thermal Expansion Coefficient (α_z)	$3.4 \times 10^{-5} /K$

Experimental Protocols and Visualizations

Crystal Growth

LBO crystals are typically grown from a high-temperature molten salt solution using the top-seeded solution growth (TSSG) method. This technique allows for the growth of large, high-quality single crystals.



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Caption: Top-Seeded Solution Growth (TSSG) method for LBO crystals.

Nonlinear Optical Coefficient Measurement

The Maker fringe technique is a common method for determining the nonlinear optical coefficients of a crystal. This involves passing a high-intensity laser beam through the crystal and measuring the intensity of the generated second-harmonic light as a function of the crystal's angle.



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Caption: Experimental setup for the Maker fringe technique.

Conclusion

Lithium triborate (LBO) crystal possesses an exceptional combination of optical, mechanical, and thermal properties. Its high laser damage threshold, broad transparency range, and excellent phase-matching capabilities make it a material of choice for frequency conversion of high-power lasers, particularly in the visible and UV regions. Furthermore, its mechanical hardness, chemical stability, and non-hygroscopic nature ensure its reliability and ease of use in various demanding applications. The continued research and development of LBO crystals are expected to further expand their role in advanced laser systems and photonic devices.

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